

using 4,5-Dimethyl-2-(phenyldiazenyl)phenol in dye-sensitized solar cells

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Compound of Interest

Compound Name: 4,5-Dimethyl-2-(phenyldiazenyl)phenol

Cat. No.: B1347377

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Application Notes and Protocols for Azo Dye-Sensitized Solar Cells

Topic: Utilizing 4,5-Dimethyl-2-(phenyldiazenyl)phenol in Dye-Sensitized Solar Cells (DSSCs)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Dye-sensitized solar cells (DSSCs) have emerged as a promising alternative to conventional silicon-based solar cells due to their low production cost, straightforward fabrication process, and respectable power conversion efficiencies. The core of a DSSC is the sensitizer dye, which absorbs light and injects electrons into a wide-bandgap semiconductor. Azo dyes are a class of organic compounds that are being explored as potential sensitizers due to their strong absorption in the visible spectrum and synthetic versatility. This document provides a generalized protocol for the application of an azo dye, exemplified by **4,5-Dimethyl-2-(phenyldiazenyl)phenol**, in the fabrication and characterization of DSSCs. While specific performance data for this particular dye is not extensively available in published literature, the following protocols are based on established methods for similar azo dyes in DSSC research.

Data Presentation

As specific quantitative data for DSSCs sensitized with **4,5-Dimethyl-2-(phenyldiazenyl)phenol** is not readily available, the following table serves as a template for presenting the photovoltaic performance parameters. Researchers can populate this table with their experimental results for comparison and analysis.

Dye Sensitizer	Power Conversion Efficiency (PCE) [%]	Short-Circuit Current Density (Jsc) [mA/cm ²]	Open-Circuit Voltage (Voc) [V]	Fill Factor (FF)
4,5-Dimethyl-2-(phenyldiazenyl)phenol	e.g., 2.5	e.g., 5.0	e.g., 0.65	e.g., 0.70
Reference Dye (e.g., N719)	e.g., 7.8	e.g., 15.0	e.g., 0.72	e.g., 0.72

Experimental Protocols

The following are detailed methodologies for the key experiments involved in the synthesis of the dye and the fabrication and characterization of the DSSC.

Synthesis of 4,5-Dimethyl-2-(phenyldiazenyl)phenol

This protocol describes a general method for the synthesis of an azo dye, which can be adapted for **4,5-Dimethyl-2-(phenyldiazenyl)phenol**.

Materials:

- Aniline
- Sodium nitrite (NaNO₂)
- Hydrochloric acid (HCl)
- 4,5-Dimethylphenol
- Sodium hydroxide (NaOH)

- Sodium chloride (NaCl)
- Ethanol
- Ice

Procedure:

- Diazotization of Aniline:
 - Dissolve a specific molar amount of aniline in an aqueous solution of hydrochloric acid.
 - Cool the solution to 0-5 °C in an ice bath.
 - Slowly add an aqueous solution of sodium nitrite dropwise while maintaining the temperature below 5 °C. Stir the mixture for 30 minutes to form the diazonium salt solution.
- Coupling Reaction:
 - In a separate beaker, dissolve an equimolar amount of 4,5-dimethylphenol in an aqueous solution of sodium hydroxide.
 - Cool this solution to 0-5 °C in an ice bath.
 - Slowly add the previously prepared diazonium salt solution to the 4,5-dimethylphenol solution with constant stirring. Maintain the temperature below 5 °C.
 - A colored precipitate of the azo dye will form. Continue stirring for 1-2 hours.
- Isolation and Purification:
 - Filter the precipitated dye using vacuum filtration.
 - Wash the crude product with cold water to remove any unreacted salts.
 - Recrystallize the dye from a suitable solvent, such as ethanol, to purify it.
 - Dry the purified dye in a vacuum oven.

Fabrication of Dye-Sensitized Solar Cell

Materials:

- Fluorine-doped Tin Oxide (FTO) coated glass substrates
- Titanium dioxide (TiO₂) paste (nanocrystalline)
- **4,5-Dimethyl-2-(phenyldiazenyl)phenol** dye solution (e.g., 0.3-0.5 mM in ethanol)
- Iodide/triiodide-based electrolyte solution
- Platinum catalyst solution (e.g., H₂PtCl₆ in isopropanol)
- Surfactant (e.g., Triton X-100)
- Sealing material (e.g., Surlyn)
- Solvents (e.g., ethanol, isopropanol, acetone)

Procedure:

- Preparation of Photoanode (TiO₂ Electrode):
 - Clean the FTO glass substrates by sonicating in a sequence of detergent, deionized water, acetone, and isopropanol.
 - Apply a layer of TiO₂ paste onto the conductive side of the FTO glass using the doctor-blade technique.
 - Anneal the TiO₂-coated FTO glass in a furnace at a high temperature (e.g., 450-500 °C) for 30 minutes to sinter the TiO₂ nanoparticles.
 - Allow the photoanode to cool to room temperature.
- Dye Sensitization:
 - Immerse the cooled photoanode in the **4,5-Dimethyl-2-(phenyldiazenyl)phenol** dye solution for a sufficient time (e.g., 12-24 hours) to ensure adequate dye adsorption.

- After sensitization, rinse the photoanode with ethanol to remove any non-adsorbed dye molecules and then dry it.
- Preparation of Counter Electrode:
 - Clean another FTO glass substrate as described in step 1.
 - Deposit a thin layer of platinum catalyst on the conductive side of the FTO glass by drop-casting the platinum solution and then heating it at around 400 °C for 15-20 minutes.
- Assembly of the DSSC:
 - Place a thin spacer or a layer of sealing material (e.g., Surlyn) around the TiO₂ film on the photoanode.
 - Place the counter electrode on top of the photoanode, with the conductive sides facing each other.
 - Heat the assembly to melt the sealant and bond the two electrodes together, leaving small holes for electrolyte injection.
 - Introduce the iodide/triiodide electrolyte into the cell through the pre-drilled holes.
 - Seal the holes to prevent electrolyte leakage.

Characterization of the DSSC

Equipment:

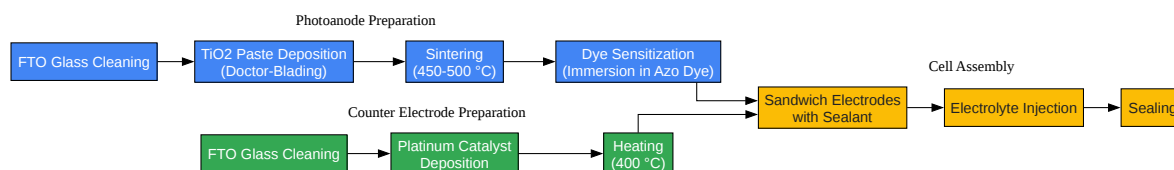
- Solar simulator (AM 1.5G, 100 mW/cm²)
- Potentiostat/Galvanostat or a source meter
- Monochromator and light source for IPCE measurement
- UV-Vis Spectrophotometer

Procedure:

- Current-Voltage (I-V) Measurement:
 - Place the fabricated DSSC under the solar simulator.
 - Connect the photoanode and counter electrode to the source meter.
 - Measure the current density as a function of voltage to obtain the I-V curve.
 - From the I-V curve, determine the key photovoltaic parameters: short-circuit current density (J_{sc}), open-circuit voltage (V_{oc}), fill factor (FF), and power conversion efficiency (PCE).
- Incident Photon-to-Current Conversion Efficiency (IPCE) Measurement:
 - Measure the short-circuit current of the DSSC at different wavelengths of incident light using a monochromator.
 - Calculate the IPCE as the ratio of the number of collected electrons to the number of incident photons at each wavelength.
- Electrochemical Impedance Spectroscopy (EIS):
 - Perform EIS measurements to study the charge transfer processes and recombination kinetics within the DSSC.
- UV-Vis Absorption Spectroscopy:
 - Measure the absorption spectrum of the dye solution and the dye-sensitized TiO_2 film to determine the light-harvesting properties of the dye.

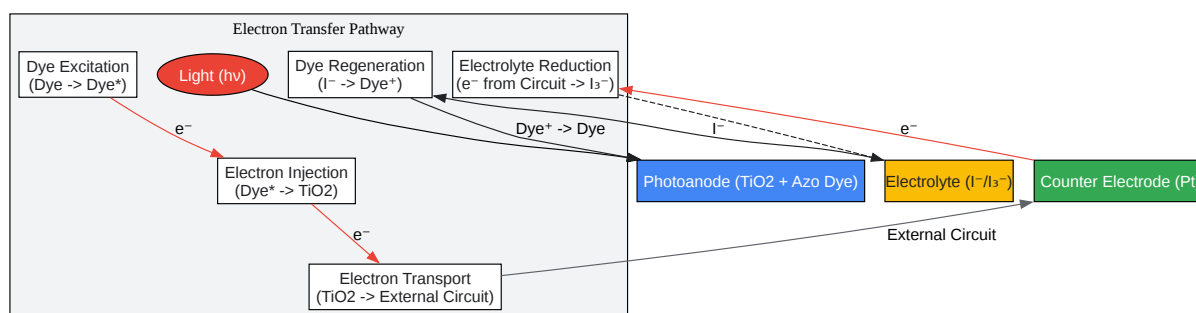
Visualizations

The following diagrams illustrate the key workflows in the application of **4,5-Dimethyl-2-(phenyldiazenyl)phenol** in DSSCs.



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Caption: Workflow for the fabrication of a dye-sensitized solar cell.



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Caption: Working principle and electron flow in a DSSC.

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